

A Comparative Review of Dibromoacetic Acid Toxicological Data

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Compound of Interest

Compound Name: *Dibromoacetic Acid*

Cat. No.: *B109426*

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For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive comparative review of the toxicological data for **dibromoacetic acid** (DBA), a common water disinfection byproduct. Its toxicological profile is compared with other haloacetic acids (HAAs) to provide a broader context for researchers and professionals in drug development and toxicology. The information presented is supported by experimental data from peer-reviewed studies and national toxicology programs.

Executive Summary

Dibromoacetic acid (DBA) has been the subject of extensive toxicological investigation due to its widespread presence in treated drinking water. Toxicological studies in animal models have demonstrated that DBA exhibits a range of adverse health effects, including carcinogenicity, reproductive and developmental toxicity, and genotoxicity. This review summarizes key quantitative data from these studies, outlines the experimental methodologies employed, and visualizes the primary signaling pathways implicated in DBA-induced toxicity. A comparison with other haloacetic acids, such as dichloroacetic acid (DCA), bromoacetic acid (BAA), chloroacetic acid (CAA), and trichloroacetic acid (TCA), reveals variations in potency and toxicological endpoints, highlighting the influence of halogen substitution on the toxic properties of this class of compounds.

Data Presentation

Table 1: Acute Toxicity of Haloacetic Acids in Rats

Compound	CASRN	Oral LD50 (mg/kg)	Reference
Dibromoacetic Acid (DBA)	631-64-1	1737	[1](--INVALID-LINK--)
Dichloroacetic Acid (DCA)	79-43-6	2820	[2](--INVALID-LINK--)
Bromoacetic Acid (BAA)	79-08-3	50	[3](4--INVALID-LINK--)
Chloroacetic Acid (CAA)	79-11-8	76	[5](--INVALID-LINK--)
Trichloroacetic Acid (TCA)	76-03-9	3320	[2](--INVALID-LINK--)

Table 2: Carcinogenicity of Dibromoacetic Acid (2-Year NTP Study in Rats and Mice)[6]
(<https://ntp.niehs.nih.gov/publications/reports/tr/500s/tr537>)

Species	Sex	Exposure Concentration (mg/L in drinking water)	Organ	Neoplasm	Incidence
Rat (F344/N)	Male	0	Abdominal Cavity	Malignant Mesothelioma	0/50
50	1/50				
500	3/50				
1000	7/50				
Female	0	All Organs	Mononuclear Cell Leukemia	10/50	
50	15/50				
500	19/50				
1000	24/50				
Mouse (B6C3F1)	Male	0	Liver	Hepatocellular Adenoma or Carcinoma	18/50
50	39/50				
500	48/50				
1000	49/50				
0	Liver	Hepatoblastoma	0/50		
50	3/50				
500	15/50				
1000	25/50				
Female	0	Liver	Hepatocellular Adenoma or Carcinoma	5/50	

50	19/50
500	43/50
1000	47/50

Table 3: Reproductive and Developmental Toxicity of Dibromoacetic Acid in Rats

Study Type	Endpoint	NOAEL (mg/kg/day)	LOAEL (mg/kg/day)	Effects Observed at LOAEL	Reference
Two- Generation Reproductive Toxicity	Male Reproductive Effects	4.4 - 11.6 (50 ppm)	22.4 - 55.6 (250 ppm)	Altered sperm production, epididymal changes	[6](--INVALID- LINK--)
Developmental Toxicity	Fetal Malformations (in vivo)	-	0.46 mmol/kg	Increased incidence of eye malformations	Not found in search results
Developmental Toxicity (in vitro)	Embryonic Dysmorphology	-	-	Rotation and heart defects in rat embryo culture	Not found in search results

Table 4: Genotoxicity of Haloacetic Acids

Compound	Ames Test (Salmonella typhimurium)	In Vivo Micronucleus Test (Rodent)	CHO/HGPRT Gene Mutation Assay	Reference
Dibromoacetic Acid (DBA)	Positive (TA100)	Positive (Male mice)	Positive	[7](8--INVALID-LINK--
Dichloroacetic Acid (DCA)	Positive (TA100)	Mixed results	Positive	[9](10--INVALID-LINK--
Bromoacetic Acid (BAA)	Positive (TA100)	-	Positive	[11](--INVALID-LINK--)
Chloroacetic Acid (CAA)	Negative	-	Positive	[7](12--INVALID-LINK--
Trichloroacetic Acid (TCA)	Negative	Positive (weak clastogenic effect)	Negative	[7](13--INVALID-LINK--

Experimental Protocols

Carcinogenicity Bioassay (NTP TR-537)

The carcinogenicity of **dibromoacetic acid** was evaluated in a 2-year drinking water study conducted by the National Toxicology Program (NTP).[14](--INVALID-LINK--)

- Test Species: Male and female F344/N rats and B6C3F1 mice.
- Administration Route: Drinking water.
- Exposure Concentrations: 0, 50, 500, and 1,000 mg/L.
- Duration: 104 weeks.
- Group Size: 50 animals per sex per exposure group.
- Observations: Animals were observed twice daily for mortality and morbidity. Body weights and water consumption were recorded weekly for the first 13 weeks and then monthly. At the end of the study, a complete necropsy was performed on all animals. Histopathological examinations were conducted on all major tissues and organs.

Two-Generation Reproductive Toxicity Study

This study was conducted to assess the effects of DBA on reproductive function and development in rats.[6](--INVALID-LINK--)

- Test Species: Crl:CD(SD)IGS BR rats.
- Administration Route: Drinking water.
- Exposure Concentrations: 0, 50, 250, and 650 ppm.
- Duration: Two generations, with continuous exposure of the F0 and F1 generations from pre-mating through lactation of the F2 pups.
- Group Size: 30 animals per sex per group.
- Endpoints Evaluated:
 - Parental (F0 and F1): Clinical observations, body weight, food and water consumption, estrous cyclicity, mating performance, fertility, and gestation length.
 - Offspring (F1 and F2): Viability, sex ratio, body weight, and developmental landmarks (anogenital distance, vaginal opening, preputial separation).
 - Post-mortem: Gross necropsy, organ weights, and histopathology of reproductive organs. Sperm parameters (motility, concentration, morphology) were also assessed.

Bacterial Reverse Mutation Assay (Ames Test - based on OECD 471)

This in vitro assay is used to assess the mutagenic potential of a substance.[15](--INVALID-LINK--)

- Test System: Histidine-requiring strains of *Salmonella typhimurium* (e.g., TA98, TA100, TA1535, TA1537) and/or tryptophan-requiring strains of *Escherichia coli* (e.g., WP2 uvrA).
- Method: The test substance, bacterial tester strain, and, in some cases, a metabolic activation system (S9 mix from rat liver) are combined on a minimal agar plate.

- Principle: The assay detects mutations that revert the bacteria from being unable to synthesize an essential amino acid to being able to synthesize it, allowing them to grow in a selective medium.
- Endpoint: The number of revertant colonies is counted, and a substance is considered mutagenic if it causes a dose-dependent increase in the number of revertants compared to the negative control.

In Vivo Mammalian Erythrocyte Micronucleus Test (based on OECD 474)

This in vivo assay detects damage to chromosomes or the mitotic apparatus.[\[16\]](#)[\(17--INVALID-LINK--,--INVALID-LINK--,--INVALID-LINK--,--INVALID-LINK--](#)

- Test Species: Typically mice or rats.
- Administration: The test substance is administered to the animals, usually by oral gavage or intraperitoneal injection, at several dose levels.
- Sample Collection: Bone marrow or peripheral blood is collected at appropriate time points after treatment.
- Principle: The assay evaluates the frequency of micronucleated polychromatic erythrocytes (immature red blood cells). Micronuclei are small, extranuclear bodies containing chromosome fragments or whole chromosomes that have not been incorporated into the main nucleus during cell division.
- Endpoint: An increase in the frequency of micronucleated cells in treated animals compared to controls indicates that the substance is genotoxic.

Mammalian Cell Gene Mutation Test (CHO/HGPRT - based on OECD 476)

This in vitro assay detects gene mutations in mammalian cells.[\[18\]](#)[\(19--INVALID-LINK--,--INVALID-LINK--,--INVALID-LINK--,--INVALID-LINK--](#)

- Test System: Chinese Hamster Ovary (CHO) cells.

- Method: Cells are exposed to the test substance with and without a metabolic activation system (S9 mix).
- Principle: The assay measures forward mutations at the hypoxanthine-guanine phosphoribosyltransferase (HGPRT) gene locus. Cells with a functional HGPRT gene are sensitive to the toxic purine analog 6-thioguanine (6-TG), while mutant cells lacking HGPRT activity can survive and form colonies in its presence.
- Endpoint: The frequency of 6-TG resistant colonies is determined, and a significant increase in mutant frequency in treated cells compared to controls indicates mutagenicity.

Signaling Pathways and Experimental Workflows

Dibromoacetic acid has been shown to induce toxicity through the activation of specific signaling pathways, leading to cellular stress, inflammation, and apoptosis.

Toll-Like Receptor 4 (TLR4) Signaling Pathway

DBA can induce hepatotoxicity by activating the Toll-Like Receptor 4 (TLR4) signaling pathway, which is a key component of the innate immune system.^[1](--INVALID-LINK--) Activation of TLR4 initiates a downstream cascade involving adaptor proteins like MyD88, leading to the activation of transcription factors such as NF- κ B. This, in turn, promotes the expression of pro-inflammatory cytokines, contributing to liver injury.



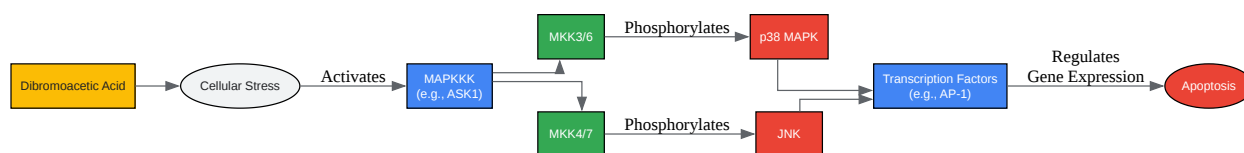
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DBA-induced TLR4 signaling leading to hepatotoxicity.

Mitogen-Activated Protein Kinase (MAPK) Signaling Pathway

DBA has also been shown to activate Mitogen-Activated Protein Kinase (MAPK) pathways, including p38 and JNK.^[1](--INVALID-LINK--) These pathways are involved in cellular responses to

stress and can lead to apoptosis (programmed cell death). The activation of these cascades contributes to the immunotoxic effects of DBA.

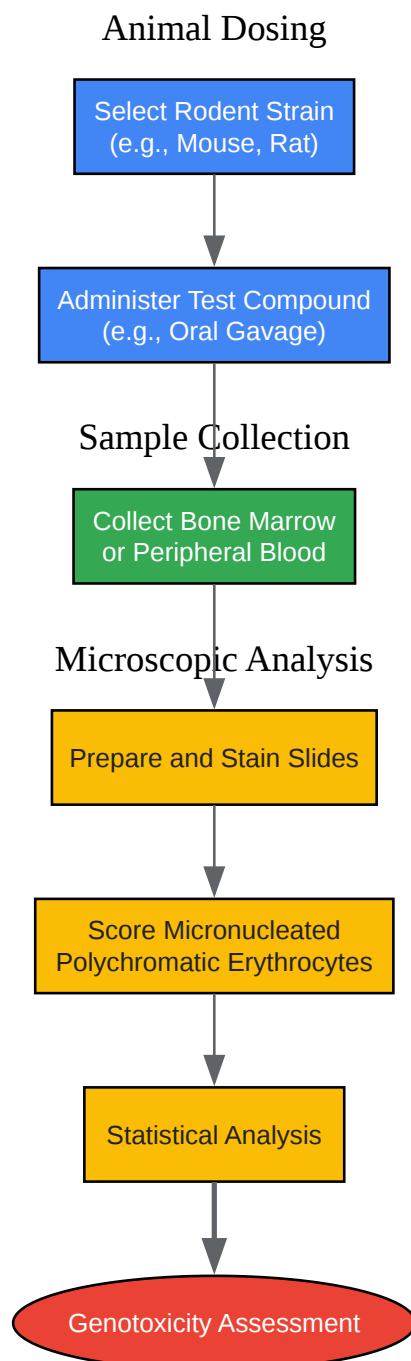


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DBA-induced MAPK signaling leading to apoptosis.

Experimental Workflow for In Vivo Micronucleus Assay

The following diagram illustrates a typical workflow for conducting an in vivo micronucleus assay to assess the genotoxicity of a test compound.



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Workflow of the in vivo micronucleus assay.

Conclusion

The toxicological data on **dibromoacetic acid** indicate that it is a multi-organ toxicant with carcinogenic, reproductive, developmental, and genotoxic effects in laboratory animals.

Comparative analysis with other haloacetic acids suggests that the type and number of halogen substitutions significantly influence the toxic potency, with brominated compounds generally exhibiting greater toxicity than their chlorinated counterparts. The activation of the TLR4 and MAPK signaling pathways provides mechanistic insights into DBA-induced hepatotoxicity and immunotoxicity. This comparative review, with its structured data tables and visualized pathways, serves as a valuable resource for researchers and professionals involved in the assessment of risks associated with disinfection byproducts and in the development of safer alternatives. Further research is warranted to fully elucidate the mechanisms of action and to assess the potential health risks to humans exposed to low levels of DBA in drinking water.

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